

Personal protective equipment for handling 3-Cyanopyridine-2-carboxylic acid

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Compound of Interest

Compound Name: 3-Cyanopyridine-2-carboxylic acid

Cat. No.: B1338006

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Essential Safety and Operational Guidance for Handling 3-Cyanopyridine

This document provides immediate safety, handling, and disposal protocols for 3-Cyanopyridine (CAS: 100-54-9). Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper laboratory conduct.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment is critical to minimize exposure risks. The following table summarizes the required PPE for handling 3-Cyanopyridine.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[1][2][3]	EN 166 (EU) or NIOSH (US) approved.[2][4][5]
Skin Protection	Chemical-resistant gloves (inspect before use).[2][4] Fire/flame resistant and impervious clothing.[1][2]	EU Directive 89/686/EEC and standard EN 374.[2]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[1] A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[4] [5]	Follow OSHA respirator regulations in 29 CFR 1910.134.[4]

Hazard Identification and First Aid

Signal Word: Danger[1]

Hazard Statements:

- Harmful if swallowed.[1][3][6][7]
- Causes serious eye damage.[1][3][7][8]
- Causes skin irritation.[6][7][8]
- May cause respiratory irritation.[6][7]

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[1][2][8]

- In Case of Eye Contact: Immediately rinse with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[1][4][8]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice.[1][2][8]
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[1][2][6]

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated place, preferably in a laboratory fume hood.[1][2][5]
- Avoid formation of dust and aerosols.[1][7]
- Do not eat, drink, or smoke when using this product.[1][3][8]
- Store the container tightly closed in a dry, cool, and well-ventilated place.[1][2][9]
- Keep away from strong acids, strong bases, and oxidizing agents.[3]

Accidental Release Measures:

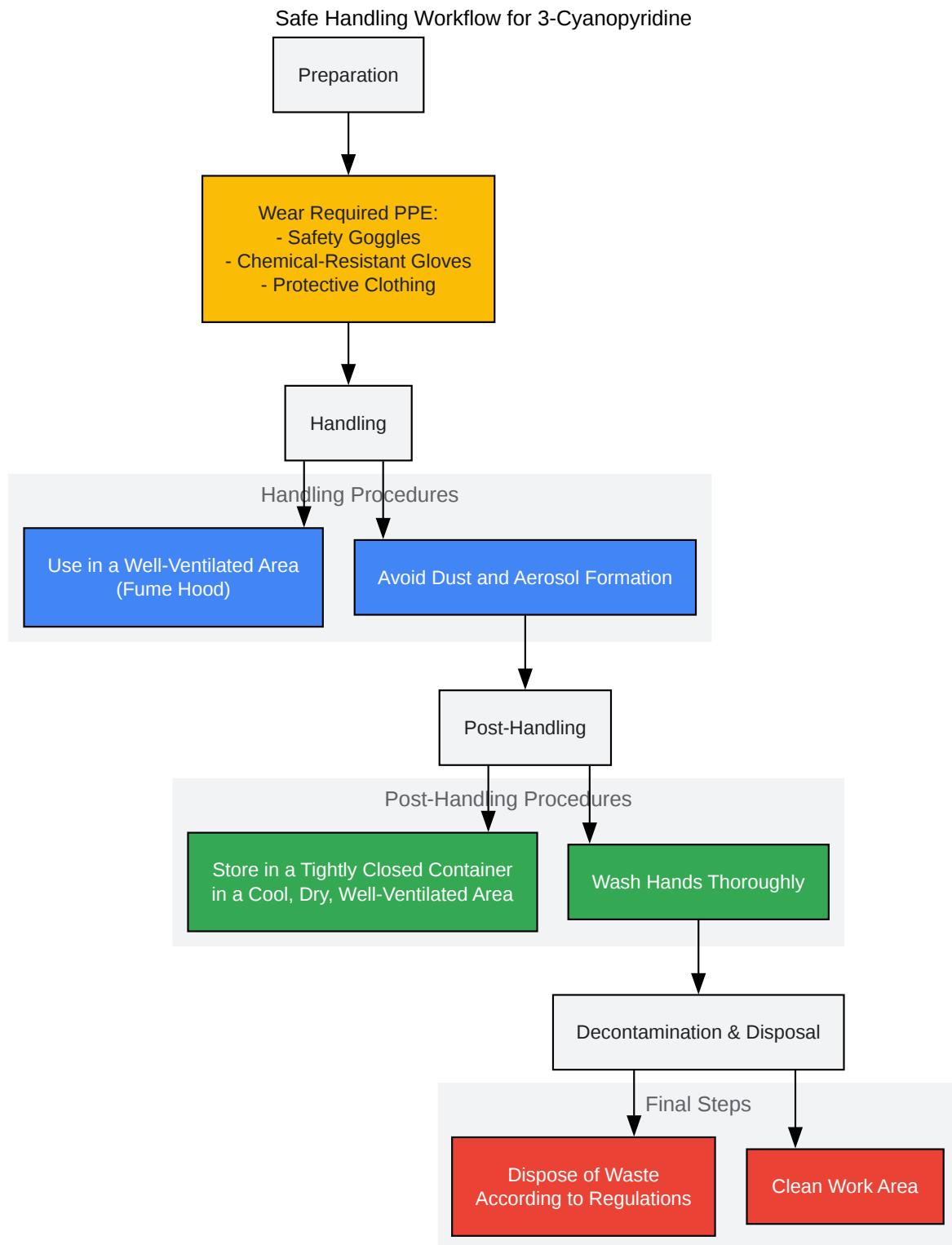
- Evacuate personnel to safe areas and ensure adequate ventilation.[1][7]
- Remove all sources of ignition.[1][3]
- Wear appropriate personal protective equipment as detailed above.[1]
- For dry spills, use dry clean-up procedures to avoid generating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[7][8]
- For wet spills, absorb with inert material (e.g., sand, earth) and place in a suitable container for disposal.[4][5]

- Prevent the spillage from entering drains or waterways.[1][8]

Disposal:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, regional, and national laws and regulations.[1][3][6]
- Waste is classified as hazardous.[6]

Safe Handling Workflow



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Caption: A flowchart outlining the procedural steps for the safe handling of 3-Cyanopyridine.

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